

# An In-depth Technical Guide to Methyl p-tert-butylphenylacetate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Methyl p-tert-butylphenylacetate

Cat. No.: B1297717

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## Abstract

**Methyl p-tert-butylphenylacetate** is an aromatic ester recognized for its significant role as a fragrance and flavoring agent. This document provides a comprehensive overview of its discovery, synthesis, physicochemical properties, and applications. Detailed experimental protocols for its synthesis via Fischer esterification are presented, alongside tabulated quantitative data for its physical and spectral characteristics. This guide also includes workflow diagrams generated using DOT language to illustrate synthetic pathways, serving as a technical resource for professionals in chemical research and development.

## Introduction

Methyl 2-(4-tert-butylphenyl)acetate, commonly known as **Methyl p-tert-butylphenylacetate**, is a synthetic organic compound valued for its pleasant, warm, fruity-sweet odor with woody and camphoraceous undertones.<sup>[1][2]</sup> Its chemical stability and distinctive scent profile have established it as a key ingredient in the fragrance and cosmetics industries.<sup>[1][3]</sup> Furthermore, its designation as a flavoring agent by regulatory bodies highlights its broader applications in the food industry.<sup>[4][5]</sup> This guide delves into the technical aspects of this compound, from its synthesis to its material properties, providing a foundational resource for scientific and industrial applications.

## History and Discovery

While the specific date and discoverer of **Methyl p-tert-butylphenylacetate** are not extensively documented in readily available literature, its development can be situated within the broader context of the mid-20th-century expansion of synthetic aroma chemicals. The post-war era saw a surge in the systematic exploration of synthetic molecules for use in fragrances and flavors, driven by the demand for novel scents and the need for consistent, cost-effective alternatives to natural extracts. The synthesis of this and similar esters is based on well-established chemical reactions, such as Fischer esterification, a classic method developed in the late 19th century. Its use is documented in scientific literature reviews of fragrance compounds dating back to at least 1978.<sup>[6]</sup>

## Synthesis and Mechanism

The primary route for the industrial synthesis of **Methyl p-tert-butylphenylacetate** is the Fischer esterification of p-tert-butylphenylacetic acid with methanol in the presence of an acid catalyst.

### Synthesis of the Precursor: p-tert-butylphenylacetic acid

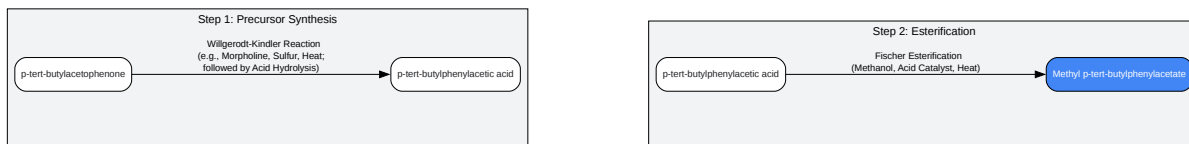
A key precursor, p-tert-butylphenylacetic acid, can be synthesized from p-tert-butylacetophenone. One patented method involves reacting p-tert-butylacetophenone with morpholine and sulfur, followed by acidification to yield the desired carboxylic acid.<sup>[4]</sup>

### Fischer Esterification

The esterification process involves the protonation of the carboxylic acid, making it more electrophilic for nucleophilic attack by methanol. This is a reversible reaction, so an excess of the alcohol (methanol) is typically used to drive the equilibrium towards the formation of the ester.

## General Synthesis Workflow

The following diagram illustrates the general two-step workflow for the synthesis of **Methyl p-tert-butylphenylacetate**.



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Caption: General workflow for the synthesis of **Methyl p-tert-butylphenylacetate**.

## Experimental Protocols

### Synthesis of p-tert-butylphenylacetic acid

This protocol is adapted from patent literature describing a related process.[4][7]

- **Reaction Setup:** In a three-necked flask equipped with a mechanical stirrer and a reflux condenser, add p-tert-butylacetophenone (1.0 eq), morpholine (1.2 eq), and sulfur (2.5 eq).
- **Reaction:** Heat the mixture with constant stirring. The temperature is gradually raised to and maintained at reflux for several hours until the reaction is complete (monitored by TLC).
- **Intermediate Isolation:** Cool the reaction mixture and pour it into a suitable solvent like ethanol to precipitate the thioamide intermediate.
- **Hydrolysis:** The isolated intermediate is then hydrolyzed in a solution of acetic acid, concentrated sulfuric acid, and water. The mixture is heated to reflux for approximately 3 hours.[7]
- **Purification:** After cooling, the reaction mixture is poured into cold water. The resulting precipitate is filtered, washed with water, and recrystallized from an ethanol/water mixture to yield pure p-tert-butylphenylacetic acid.

## Synthesis of Methyl p-tert-butylphenylacetate (Fischer Esterification)

This is a general laboratory procedure for Fischer esterification.<sup>[8][9]</sup>

- **Reaction Setup:** To a round-bottom flask containing p-tert-butylphenylacetic acid (1.0 eq), add a large excess of anhydrous methanol (e.g., 10-20 eq), which also serves as the solvent.
- **Catalyst Addition:** Slowly and cautiously add a catalytic amount of concentrated sulfuric acid (e.g., 0.1 eq) to the mixture while stirring.
- **Reaction:** Equip the flask with a reflux condenser and heat the mixture to reflux (approx. 65°C) for 2-4 hours. The reaction progress can be monitored using Thin Layer Chromatography (TLC).
- **Workup:** After the reaction is complete, cool the mixture to room temperature. Remove the excess methanol using a rotary evaporator.
- **Extraction:** Dissolve the residue in a suitable organic solvent such as ethyl acetate. Wash the organic layer sequentially with water, a saturated sodium bicarbonate ( $\text{NaHCO}_3$ ) solution (to neutralize the acid catalyst), and finally with brine.
- **Purification:** Dry the organic layer over anhydrous magnesium sulfate ( $\text{MgSO}_4$ ), filter, and concentrate under reduced pressure to obtain the crude product. Further purification can be achieved by vacuum distillation to yield pure **Methyl p-tert-butylphenylacetate** as a colorless oily liquid.<sup>[4][7]</sup>

## Physicochemical and Spectroscopic Data

Quantitative data for **Methyl p-tert-butylphenylacetate** is summarized below.

### Table 1: Physicochemical Properties

Property	Value	Source(s)
CAS Number	3549-23-3	[1][4]
Molecular Formula	C <sub>13</sub> H <sub>18</sub> O <sub>2</sub>	[1]
Molecular Weight	206.28 g/mol	[1][10]
Appearance	Colorless oily liquid	[4][7]
Boiling Point	106-107 °C @ 2 mmHg	[1][2][4]
Density	0.999 g/mL at 25 °C	[2][10]
Refractive Index (n <sub>20/D</sub> )	1.501	[2][10]
Solubility	Insoluble in water; soluble in oils and ethanol	[1][7]
Flash Point	> 110 °C (> 230 °F)	[5][7]

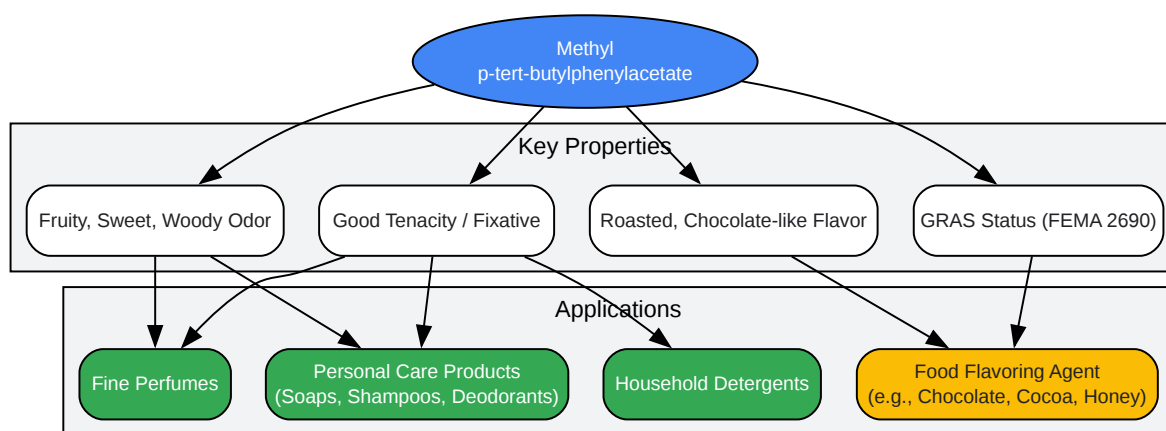
**Table 2: Spectroscopic Data Summary**

Spectroscopy	Data Highlights	Source(s)
<sup>1</sup> H NMR	Data available on PubChem, recorded on a Varian A-60 instrument.	[1]
<sup>13</sup> C NMR	Data available on PubChem.	[1]
FT-IR	Spectrum available on PubChem (Technique: CAPILLARY CELL: NEAT).	[1][11]
Mass Spec (GC-MS)	Fragmentation data available in the NIST Mass Spectrometry Data Center.	[1]

Note: While the existence of spectral data is confirmed, detailed peak lists and chemical shifts are best obtained directly from spectral databases such as the one hosted on PubChem.[1]

## Applications and Relevance

The primary applications of **Methyl p-tert-butylphenylacetate** are driven by its organoleptic properties.



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Caption: Logical relationships between properties and applications.

- **Fragrance Industry:** It is extensively used in perfumes, soaps, deodorants, and shampoos to impart a warm, fruity-sweet scent.[1] Its low volatility also makes it an excellent fixative, extending the longevity of the fragrance.[3]
- **Flavor Industry:** The compound is recognized as a flavoring agent and has been evaluated by JECFA.[4] It is used in food products like confectionery and beverages to enhance taste profiles, particularly for chocolate and cocoa flavors.[2][5]
- **Chemical Research:** In a laboratory setting, it can be used as a solvent in organic synthesis or as an analytical standard.[3]

## Biological Activity and Drug Development Potential

Currently, there is limited public information regarding the specific biological activities or signaling pathway interactions of **Methyl p-tert-butylphenylacetate**. It is listed in some

databases as an "endogenous metabolite," though the context and significance of this classification are not well-defined.[2] The Joint FAO/WHO Expert Committee on Food Additives (JECFA) concluded that it poses "no safety concern at current levels of intake when used as a flavouring agent".[4]

For drug development professionals, the compound's structure—an aromatic ring with a lipophilic tert-butyl group and an ester moiety—could serve as a starting point for scaffold hopping or fragment-based drug design. The tert-butyl group can enhance metabolic stability, a desirable trait in drug candidates. However, its primary role remains in non-pharmaceutical applications, and any potential therapeutic activity would require extensive future investigation.

## Conclusion

**Methyl p-tert-butylphenylacetate** is a well-established synthetic compound with significant commercial value in the fragrance and flavor industries. Its synthesis is achieved through straightforward, classic organic chemistry reactions, making it accessible for industrial production. While its history is not traced to a single discovery, its utility is a clear product of the systematic chemical innovation of the 20th century. For researchers, it represents a versatile aromatic ester with well-characterized physical properties. For professionals in drug development, while not a therapeutic agent itself, its chemical structure may offer insights for the design of new molecular entities. This guide has consolidated the available technical information to serve as a comprehensive resource for its intended scientific audience.

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